

Solubility Profile of 4-Bromostyrene in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromostyrene

Cat. No.: B1200502

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This technical guide provides a comprehensive overview of the solubility of **4-bromostyrene** in a range of common organic solvents. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this guide summarizes the available qualitative information and presents detailed experimental protocols for determining solubility, which can be employed for in-house quantification.

Data Presentation: Solubility of 4-Bromostyrene

The following table summarizes the known solubility of **4-bromostyrene** in various organic solvents. The data is primarily qualitative, indicating miscibility or general solubility. For many common solvents, specific quantitative data (e.g., g/100 mL at a given temperature) is not readily available in the cited literature. It is recommended that researchers determine specific solubility values experimentally as needed for their applications.

Solvent	Classification	Solubility at Ambient Temperature
Alcohols		
Methanol	Polar Protic	Soluble[1][2]
Ethanol	Polar Protic	Miscible[3][4][5][6][7]
Ethers		
Diethyl Ether	Polar Aprotic	Miscible[3][4][5][6][7]
Aromatic Hydrocarbons		
Benzene	Nonpolar	Miscible[3][4][5][6][7]
Halogenated Solvents		
Chloroform	Polar Aprotic	Soluble[1][2]

Note: "Miscible" indicates that the substances are soluble in each other in all proportions, forming a homogeneous solution. "Soluble" indicates that **4-bromostyrene** dissolves in the solvent, but the exact concentration of a saturated solution is not specified in the available literature.

Experimental Protocols for Solubility Determination

For applications requiring precise solubility data, the following experimental methodologies can be employed. These protocols are standard methods for determining the solubility of a liquid or solid solute in an organic solvent.

Gravimetric Method for Solubility Determination

This is a fundamental and widely used method for determining the equilibrium solubility of a compound in a given solvent.

Materials and Equipment:

- Analytical balance

- Thermostatically controlled shaker or water bath
- Vials with tight-fitting caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Pipettes and volumetric flasks
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-bromostyrene** to a known volume or mass of the chosen organic solvent in a sealed vial. The presence of undissolved solute is crucial to ensure saturation.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Allow the vial to stand undisturbed at the set temperature for a period to allow the excess solute to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid precipitation.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed container. This step is critical to remove any undissolved microparticles.
- Solvent Evaporation and Quantification:
 - Weigh the container with the filtered solution to determine the mass of the solution.

- Carefully evaporate the solvent from the container in an oven at a temperature below the boiling point of **4-bromostyrene** but sufficient to remove the solvent.
- Once the solvent is completely evaporated, cool the container in a desiccator and weigh it again. The difference in mass corresponds to the mass of the dissolved **4-bromostyrene**.
- Calculation of Solubility:
 - The solubility can be expressed in various units, such as g/100 mL or mol/L, based on the mass of the dissolved solute and the initial volume of the solvent or solution.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a more sensitive and often faster method for determining solubility, especially for sparingly soluble compounds.

Materials and Equipment:

- HPLC system with a suitable detector (e.g., UV-Vis)
- Analytical column appropriate for the analyte and solvent
- Thermostatically controlled shaker or water bath
- Centrifuge
- Vials, syringes, and syringe filters

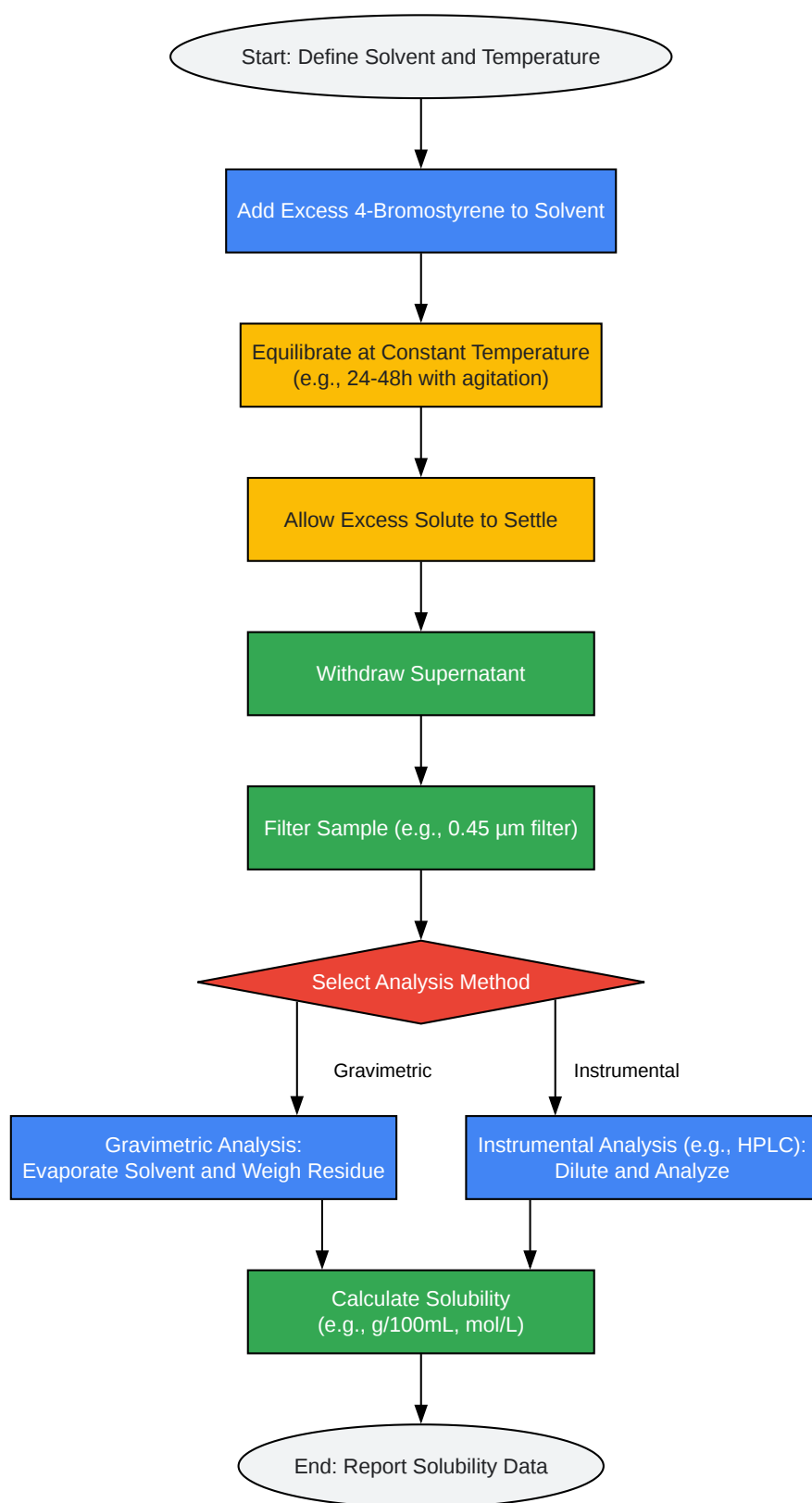
Procedure:

- Preparation of Saturated Solution:
 - Follow the same procedure as in the gravimetric method to prepare a saturated solution of **4-bromostyrene** in the chosen solvent at a controlled temperature.
- Sample Preparation for HPLC Analysis:

- After the equilibration period, centrifuge the sample to pellet the excess solute.
- Withdraw a small aliquot of the supernatant and filter it through a syringe filter.
- Dilute the filtered sample with a known volume of a suitable solvent (often the mobile phase) to a concentration that falls within the linear range of the calibration curve.
- Preparation of Calibration Standards:
 - Prepare a series of standard solutions of **4-bromostyrene** of known concentrations in the chosen solvent.
 - Inject these standards into the HPLC system to generate a calibration curve by plotting the peak area against the concentration.
- Sample Analysis and Quantification:
 - Inject the diluted sample of the saturated solution into the HPLC system.
 - Determine the peak area corresponding to **4-bromostyrene**.
 - Use the calibration curve to determine the concentration of **4-bromostyrene** in the diluted sample.
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution by taking into account the dilution factor. This concentration represents the solubility of **4-bromostyrene** in the solvent at that temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **4-bromostyrene** using a generalized experimental approach.



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Caption: Workflow for experimental determination of **4-bromostyrene** solubility.

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